

A28695B target identification and validation

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Compound of Interest

Compound Name: A28695B

Cat. No.: B1664728

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An In-depth Technical Guide to the Target Identification and Validation of **A28695B** For Researchers, Scientists, and Drug Development Professionals

Abstract

A28695B is a polyether ionophore antibiotic produced by the bacterium *Streptomyces albus*. Like other compounds in its class, **A28695B** exhibits a broad spectrum of biological activities, including antibacterial, antiviral, and antiparasitic properties. The primary mechanism of action for polyether ionophores is the disruption of cellular homeostasis by binding and transporting metal cations across lipid membranes, thereby dissipating crucial ion gradients. This technical guide provides a comprehensive overview of the methodologies and conceptual frameworks for the target identification and validation of A2-8695B. Due to the limited specific data available for **A28695B**, this guide incorporates established protocols and findings from analogous, well-characterized polyether ionophores such as monensin and nigericin to present a robust strategy for investigation. This document outlines the physicochemical properties of **A28695B**, details relevant experimental protocols for target identification, and discusses potential signaling pathways impacted by its ionophoric activity.

Physicochemical Properties of A28695B

A thorough understanding of the physicochemical properties of **A28695B** is fundamental to designing and interpreting experiments for target identification and validation.

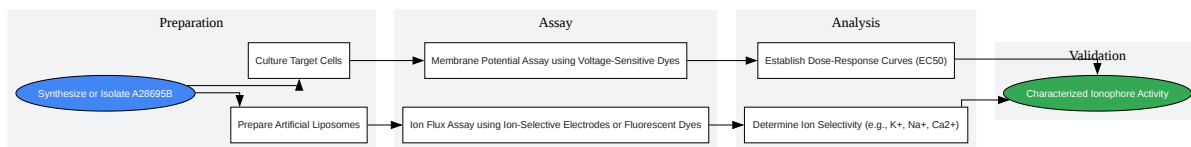
Property	Value	Source
CAS Number	42617-35-6	--INVALID-LINK--
Molecular Formula	C48H82O17	--INVALID-LINK--
Molecular Weight	931.17 g/mol	--INVALID-LINK--
Exact Mass	930.5552	--INVALID-LINK--
Elemental Analysis	C: 61.91%, H: 8.88%, O: 29.21%	--INVALID-LINK--
Source Organism	Streptomyces albus	--INVALID-LINK--

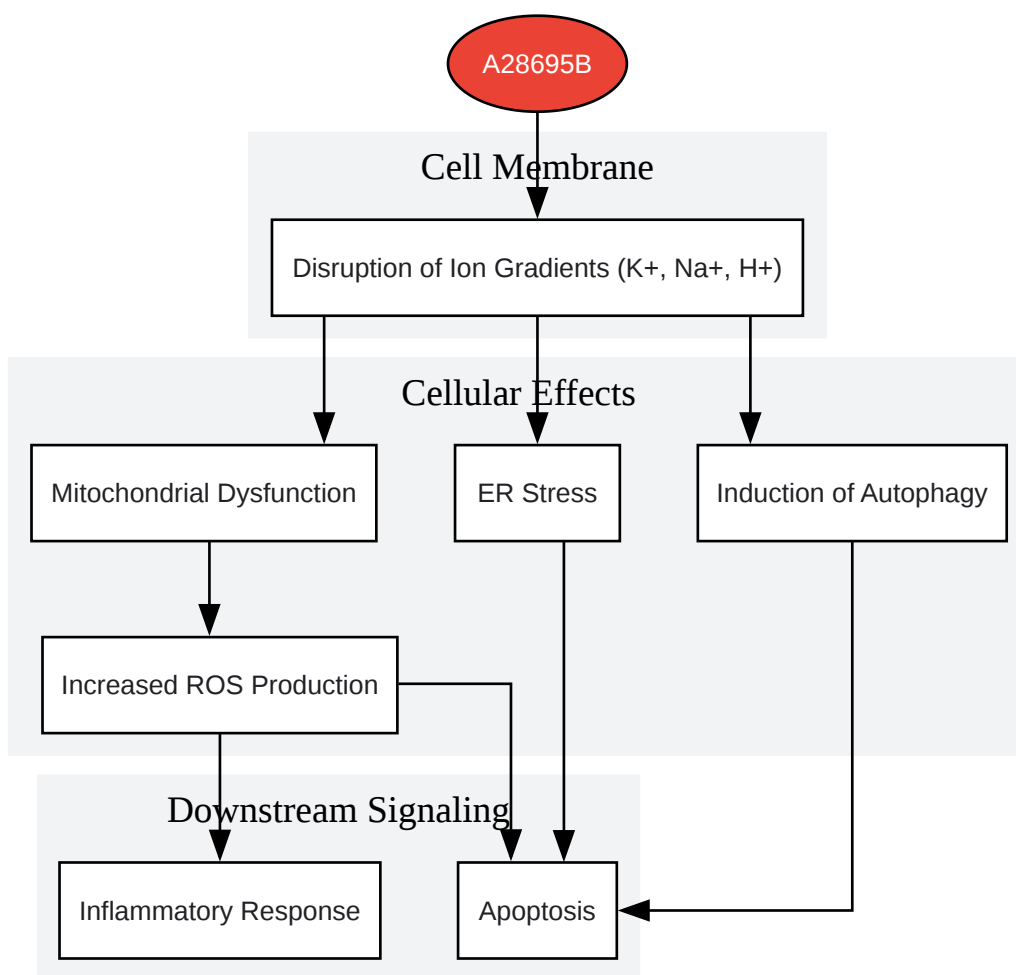
Target Identification and Validation Strategies

The primary molecular target of **A28695B**, as a polyether ionophore, is the complex of metal cations and cellular membranes. However, the specific protein interactions and downstream signaling consequences of the induced ion flux are critical areas of investigation. The following experimental workflows are proposed for the comprehensive identification and validation of **A28695B**'s molecular targets and mechanisms of action.

Workflow for Ionophore Activity Characterization

This workflow outlines the steps to confirm and characterize the ionophoric properties of **A28695B**.





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